

An In-depth Technical Guide to the Post-Translational Modifications of p80-coilin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the post-translational modifications (PTMs) of the nuclear protein **p80-coilin**, a key scaffolding protein of Cajal bodies (CBs). Understanding the intricate regulation of **p80-coilin** through PTMs is crucial for elucidating its role in various cellular processes, including ribonucleoprotein (RNP) biogenesis, and for developing novel therapeutic strategies targeting these pathways.

Introduction to p80-coilin and its Functions

p80-coilin is the signature protein of Cajal bodies, subnuclear structures involved in the maturation, assembly, and recycling of small nuclear ribonucleoproteins (snRNPs) and other RNPs.[1] While a significant portion of **p80-coilin** is localized to CBs, a substantial pool also exists in the nucleoplasm. The dynamic exchange of **p80-coilin** between these compartments is tightly regulated and influenced by its post-translational modification status. These modifications play a critical role in modulating **p80-coilin**'s interactions with other proteins and RNAs, its subcellular localization, and its overall function in maintaining nuclear homeostasis.

Key Post-Translational Modifications of p80-coilin

p80-coilin undergoes several key PTMs, including phosphorylation, methylation, ubiquitination, and SUMOylation. These modifications are dynamically regulated by a host of enzymes and signaling pathways, influencing the structure and function of Cajal bodies.



Phosphorylation

Phosphorylation is a major regulatory PTM of **p80-coilin**, influencing Cajal body assembly and disassembly throughout the cell cycle.[2][3] **p80-coilin** is a phosphoprotein, with its phosphorylation levels increasing during mitosis, which correlates with the disassembly of Cajal bodies.[2]

Quantitative Data on **p80-coilin** Phosphorylation

While mass spectrometry-based proteomics has identified numerous phosphorylation sites on **p80-coilin**, comprehensive quantitative data, such as the stoichiometry of each modification under different cellular conditions, remains largely uncharacterized in publicly available literature. The following table summarizes the currently identified phosphorylation sites and the key enzymes involved in their regulation.

Modification Site	Regulating Kinase	Regulating Phosphatase	Functional Consequence	References
Ser/Thr residues	CDK2-cyclin E	PPM1G	Regulates Cajal body assembly and disassembly during the cell cycle.	[2][3][4][5]
At least 11 sites identified by tandem MS/MS	CDK2-cyclin E, UHKM1, VRK1	PPM1G	Impacts coilin self-association and interaction with SMN and SmB'.	[2]
T122, T303, S271, S489, S566	Not specified	Not specified	Identified in protein-wide screens; specific functions under investigation.	

Methylation



Arginine methylation of **p80-coilin**, particularly within its RG-rich motif, is crucial for its interaction with the Survival of Motor Neuron (SMN) protein.[6] The SMN complex plays a vital role in the assembly of snRNPs. The methylation status of **p80-coilin**, therefore, directly impacts the recruitment of the SMN complex to Cajal bodies.

Quantitative Data on **p80-coilin** Methylation

Specific quantitative data on the stoichiometry of **p80-coilin** methylation is not readily available. The primary enzyme responsible for the symmetrical dimethylation of Sm proteins, which associate with coilin, is PRMT5. While direct methylation of coilin by PRMT5 is suggested, further studies are needed for confirmation.

Modification Site	Regulating Methyltransferase	Functional Consequence	References
RG-box	PRMT5 (implicated)	Modulates interaction with the SMN protein, affecting snRNP biogenesis.	[6][7]

Ubiquitination

Ubiquitination of **p80-coilin** has been observed, notably during adenovirus infection. This modification appears to be non-degradative and is suggested to play a role in regulating viral mRNA export.[8] The adenovirus E1B-55K/E4orf6 complex, a viral E3 ubiquitin ligase, is a candidate for mediating this modification.[4][8][9][10][11][12][13][14]

Quantitative Data on **p80-coilin** Ubiquitination

The specific lysine residues on **p80-coilin** that are ubiquitinated and the stoichiometry of this modification are yet to be determined.



Modification Site	Regulating E3 Ligase	Functional Consequence	References
Not specified	Adenovirus E1B- 55K/E4orf6 (putative)	May regulate viral mRNA export during infection (non-degradative).	[8][12][13]

SUMOylation

p80-coilin is also modified by the Small Ubiquitin-like Modifier (SUMO) protein. This modification is implicated in the DNA damage response, where it influences the dynamics of PARP1. The E3 SUMO ligase PIAS4 has been shown to interact with and SUMOylate coilin. [15]

Quantitative Data on p80-coilin SUMOylation

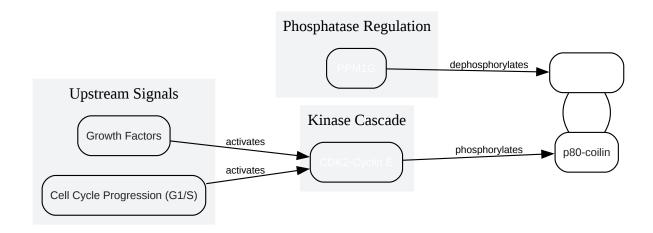
While it is known that multiple lysine residues on coilin can be SUMOylated, the precise locations and stoichiometry of these modifications are still under investigation.

Modification Site	Regulating E3 Ligase	Functional Consequence	References
Multiple Lysine Residues	PIAS4	Involved in the DNA damage response; influences PARP1 dynamics.	[2][15][16]

Signaling Pathways Regulating p80-coilin PTMs

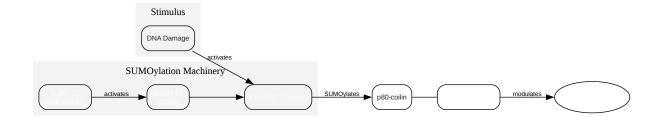
The post-translational modification of **p80-coilin** is a dynamic process controlled by complex signaling networks. Below are diagrams of the key pathways involved.





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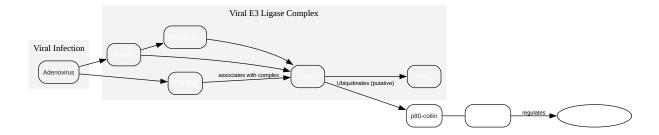
Diagram 1: Regulation of **p80-coilin** Phosphorylation.



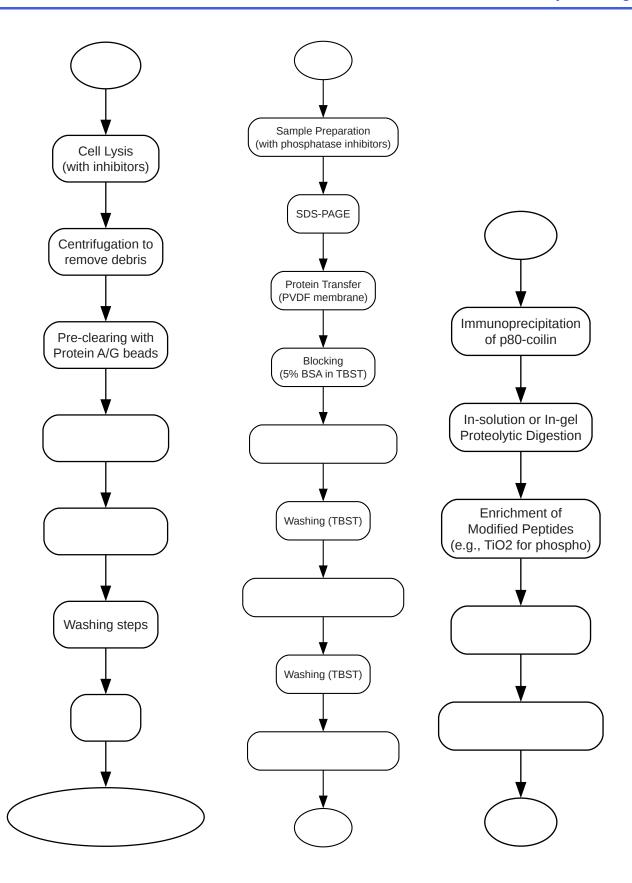
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Diagram 2: PIAS4-mediated SUMOylation of p80-coilin.









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